

# N-t-Boc-1-adamantylamine-d15: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-t-Boc-1-adamantylamine-d15*

Cat. No.: *B1151942*

[Get Quote](#)

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **N-t-Boc-1-adamantylamine-d15**. This deuterated stable isotope-labeled compound is a crucial tool in modern analytical and pharmaceutical research, primarily utilized as an internal standard for the quantification of amantadine and related compounds.

## Core Compound Data

**N-t-Boc-1-adamantylamine-d15** is a deuterated analog of N-t-Boc-1-adamantylamine. The incorporation of fifteen deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based assays. While a specific CAS number for the deuterated form is not consistently available, the CAS number for the unlabeled parent compound is 151476-40-3[1][2].

Property	Value
Chemical Name	N-tert-butoxycarbonyl-1-adamantylamine-d15
Synonyms	N-t-Boc-1-aminoadamantane-d15, Tricyclo[3.3.1.1 <sup>3,7</sup> ]dec-1-ylcarbamic Acid-d15 1,1-Dimethylethyl Ester
Molecular Formula	C <sub>15</sub> H <sub>10</sub> D <sub>15</sub> NO <sub>2</sub> [3]
Molecular Weight	~266.46 g/mol [3]
Appearance	White Solid[3]
Primary Application	Intermediate for the preparation of isotope-labeled Amantadine; Internal standard for quantitative analysis[3].
Storage	2-8°C Refrigerator[3]

## Experimental Protocols

### Synthesis of N-t-Boc-1-adamantylamine-d15

The synthesis of **N-t-Boc-1-adamantylamine-d15** involves two key stages: the deuteration of the adamantane core and the subsequent N-Boc protection of the amino group.

- Synthesis of 1-Adamantylamine-d15:** The synthesis of deuterated adamantane derivatives can be achieved through various methods, often involving acid-catalyzed rearrangements of polycyclic precursors in the presence of a deuterium source, such as deuterated sulfuric acid.
- N-Boc Protection of 1-Adamantylamine-d15:** The protection of the primary amine is a standard procedure in organic synthesis. A general and efficient method involves the reaction of the amine with di-tert-butyl dicarbonate (Boc<sub>2</sub>O).

General Protocol for N-Boc Protection:

- Materials:** 1-Adamantylamine-d15, di-tert-butyl dicarbonate (Boc<sub>2</sub>O), a suitable solvent (e.g., dichloromethane, methanol, or a water-acetone mixture), and a base (optional, e.g., triethylamine, if starting from an amine salt).

- Procedure:
  - Dissolve 1-Adamantylamine-d15 in the chosen solvent. If starting with an amine salt, a preliminary free-basing step by passing the dissolved salt over a solid-supported base may be necessary[4].
  - Add di-tert-butyl dicarbonate (Boc<sub>2</sub>O) to the solution. The reaction is typically stirred at room temperature[4][5].
  - The reaction progress is monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting amine is fully consumed[5].
  - Upon completion, the reaction mixture is worked up to remove excess Boc<sub>2</sub>O and byproducts. This can involve purification using a polymer-supported trisamine resin or standard column chromatography on silica gel[4][5].
  - The solvent is removed under reduced pressure to yield the **N-t-Boc-1-adamantylamine-d15** product, which is typically a white solid.

## Characterization of N-t-Boc-1-adamantylamine-d15

The identity, purity, and isotopic enrichment of the synthesized compound are confirmed using a combination of analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: Used to confirm the presence of the non-deuterated protons (e.g., on the Boc group) and to verify the absence of residual protons on the adamantane cage, thus confirming high isotopic enrichment.
  - <sup>2</sup>H NMR: Directly observes the deuterium signals, providing information on the positions and extent of deuteration[6]. This technique is particularly useful for highly deuterated compounds where proton signals are very weak[6].
  - <sup>13</sup>C NMR: Confirms the carbon skeleton of the molecule.
- Mass Spectrometry (MS):

- Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS): These techniques are used to determine the molecular weight of the compound, confirming the incorporation of 15 deuterium atoms. They are also crucial for assessing the isotopic purity of the material[7].

## Application as an Internal Standard in LC-MS/MS Analysis of Amantadine

**N-t-Boc-1-adamantylamine-d15** serves as a precursor to amantadine-d15, which is an ideal stable isotope-labeled internal standard (SIL-IS) for the quantification of amantadine in biological matrices like human plasma. The use of a SIL-IS is the gold standard in quantitative bioanalysis as it co-elutes with the analyte and experiences similar matrix effects and ionization suppression or enhancement, leading to high accuracy and precision[8][9].

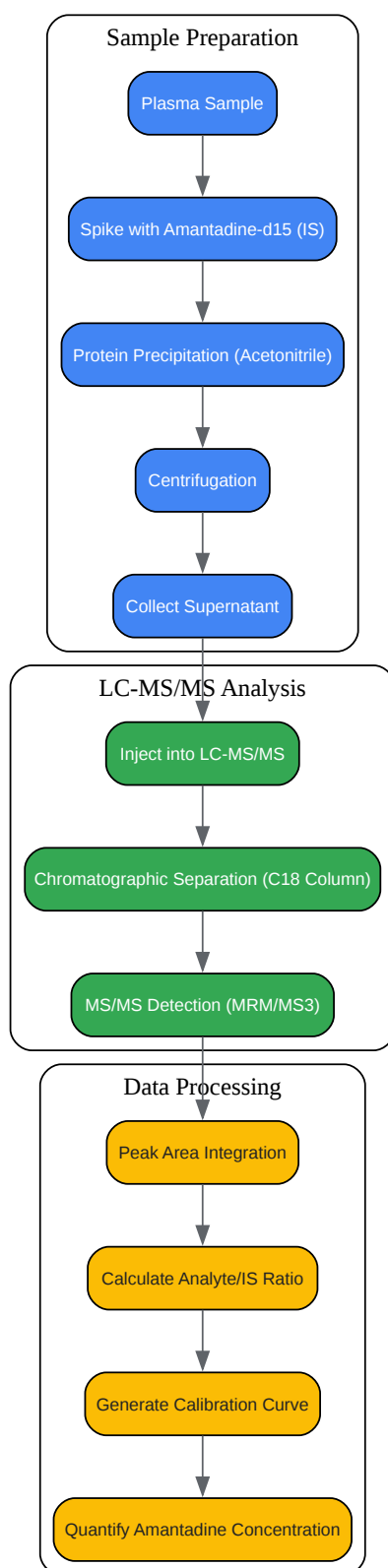
### Experimental Workflow for Amantadine Quantification:

- Sample Preparation:
  - A known amount of the internal standard, amantadine-d15 (derived from **N-t-Boc-1-adamantylamine-d15** by deprotection), is spiked into the plasma samples, calibration standards, and quality control samples.
  - Proteins are precipitated from the plasma using a solvent like acetonitrile[10].
  - The samples are centrifuged, and the supernatant is transferred for analysis.
- LC-MS/MS Analysis:
  - The prepared samples are injected into an LC-MS/MS system.
  - Amantadine and amantadine-d15 are separated from other matrix components on a C18 analytical column using an isocratic mobile phase, for instance, a mixture of 0.1% formic acid in water and acetonitrile[10].
  - The mass spectrometer is operated in the positive ion mode, and quantification is achieved using Multiple Reaction Monitoring (MRM) or MS3. Specific precursor-to-product ion transitions are monitored for both amantadine and amantadine-d15[10]. For example,

for amantadine, the transition could be  $m/z$  152.2  $\rightarrow$  135.3  $\rightarrow$  107.4, and for amantadine-d15, it could be  $m/z$  167.0  $\rightarrow$  150.3  $\rightarrow$  118.1[10].

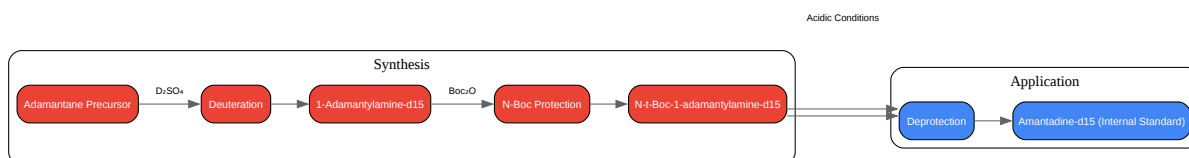
- Data Analysis:
  - The peak areas for both the analyte (amantadine) and the internal standard (amantadine-d15) are integrated.
  - A calibration curve is constructed by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards.
  - The concentration of amantadine in the unknown samples is then determined from this calibration curve.

## Visualizations



[Click to download full resolution via product page](#)

Caption: LC-MS/MS workflow for amantadine quantification.



[Click to download full resolution via product page](#)

Caption: Synthesis and application pathway.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 2. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 3. [pharmaffiliates.com](https://pharmaffiliates.com) [[pharmaffiliates.com](https://pharmaffiliates.com)]
- 4. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 5. N-tert-Butoxycarbonylation of Structurally Diverse Amines and Sulfamides under Water-Mediated Catalyst-Free Conditions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 6. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. [resolvemass.ca](https://resolvemass.ca) [[resolvemass.ca](https://resolvemass.ca)]
- 8. Internal Standards in LC-MS Bioanalysis: Which, When, and How - WuXi AppTec DMPK [[dmpkservice.wuxiapptec.com](https://dmpkservice.wuxiapptec.com/)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. Comparison of LC-MS3 and LC-MRM Methods for Quantifying Amantadine and Its Application in Therapeutic Amantadine Monitoring in Human Plasma - PubMed

[pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [N-t-Boc-1-adamantylamine-d15: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151942#n-t-boc-1-adamantylamine-d15-cas-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)